

# A Comparative Guide: HBCDD vs. Alternative Flame Retardants in Polystyrene Foam

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## Compound of Interest

Compound Name: 1,2,5,6,9,10-  
Hexabromocyclododecane

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The phasing out of Hexabromocyclododane (HBCDD) as a flame retardant in polystyrene foam insulation, due to its persistent, bioaccumulative, and toxic (PBT) properties, has led to the development and adoption of alternative solutions.[1][2] This guide provides a detailed comparison of the performance of polystyrene foam treated with HBCDD versus its primary alternative, a polymeric flame retardant (PolyFR), specifically a brominated styrene butadiene copolymer.[3][4][5] The comparison focuses on flame retardancy, thermal performance, and mechanical properties, supported by available experimental data.

## Performance Data Comparison

The following tables summarize the key performance indicators for polystyrene foam treated with HBCDD and its alternatives. It is important to note that a direct head-to-head comparison under identical experimental conditions in a single study is not readily available in the public domain. Therefore, the data presented is a synthesis of information from various sources.

Table 1: Flame Retardancy Performance

| Parameter                     | Polystyrene with HBCDD                      | Polystyrene with Polymeric FR (Brominated Styrene Butadiene Copolymer) | Neat Polystyrene (No Flame Retardant)                                 | Test Standard                 |
|-------------------------------|---|--|---|-------------------------------|
| Limiting Oxygen Index (LOI)   | Not explicitly found in a direct comparison | 30.7% (for foam)   | ~18%  | ASTM D2863                    |
| UL-94 Vertical Burn Test      | Not explicitly found in a direct comparison | V-2 Rating   | No Rating   | UL-94                         |
| Peak Heat Release Rate (pHRR) | Data not available for direct comparison    | Lower than neat PS (specific values vary with test conditions)         | Higher than FR-treated PS (specific values vary with test conditions) | ASTM E1354 (Cone Calorimeter) |
| Total Heat Release (THR)      | Data not available for direct comparison    | Lower than neat PS (specific values vary with test conditions)         | Higher than FR-treated PS (specific values vary with test conditions) | ASTM E1354 (Cone Calorimeter) |
| Typical Loading Level         | ~0.7% in EPS; ~2.5% in XPS[6]               | Stated to be effective at similar load levels to HBCDD[7]              | N/A   | -                             |

Table 2: Thermal and Mechanical Properties

| Parameter                      | Polystyrene with HBCDD        | Polystyrene with Polymeric FR (Brominated Styrene Butadiene Copolymer) | Test Standard |
|--------------------------------|-------------------------------|--|---------------|
| Thermal Conductivity (R-value) | Standard industry performance | Designed to not compromise physical properties[8]                      | ASTM C518     |
| Compressive Strength           | Standard industry performance | Comparable to non-treated foam   | ASTM D1621    |
| Flexural Strength              | Standard industry performance | Designed to not compromise physical properties[8]                      | ASTM C203     |

## Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for the interpretation of the performance data.

### Limiting Oxygen Index (LOI) - ASTM D2863

This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

- Specimen: A small, vertically oriented sample of the polystyrene foam.
- Apparatus: A heat-resistant glass column containing a bed of glass beads to mix the gases.
- Procedure:
  - The specimen is placed in the glass column.
  - A mixture of oxygen and nitrogen is flowed upwards through the column.
  - The top edge of the specimen is ignited with a flame.

- The oxygen concentration is adjusted until the flame is just extinguished.
- The LOI is the minimum oxygen concentration that sustains burning for a specified period or over a specified length of the specimen.

## UL-94 Vertical Burn Test

This test evaluates the flammability of plastic materials in a vertical orientation.

- Specimen: A rectangular bar of the polystyrene foam.
- Apparatus: A laboratory burner, a specimen holder, and a cotton patch placed below the specimen.
- Procedure:
  - The specimen is held vertically.
  - A controlled flame is applied to the bottom edge of the specimen for 10 seconds and then removed.
  - The duration of flaming after the first flame application is recorded.
  - A second 10-second flame application is made after the flaming from the first application ceases.
  - The duration of flaming and glowing after the second flame application is recorded.
  - Observations are made as to whether flaming drips ignite the cotton patch below.
- Classification: Materials are classified as V-0, V-1, or V-2 based on the afterflame time, afterglow time, and whether dripping particles ignite the cotton. A V-2 rating indicates that flaming drips are allowed to ignite the cotton.

## Cone Calorimetry - ASTM E1354

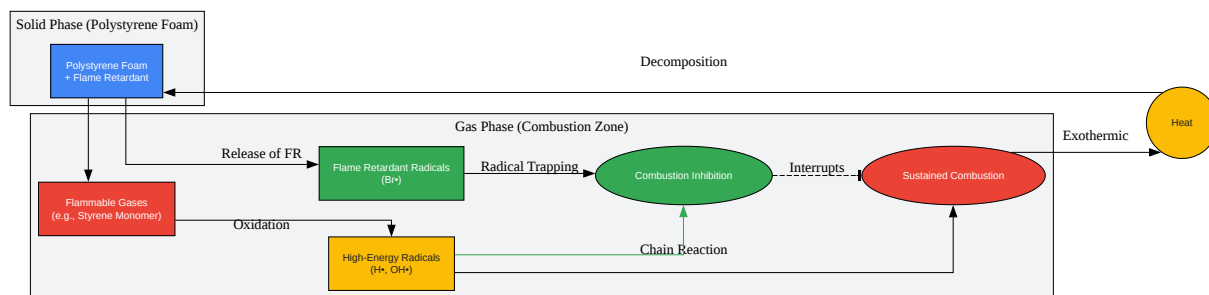
This test measures the heat release rate and other flammability characteristics of materials under controlled fire-like conditions.

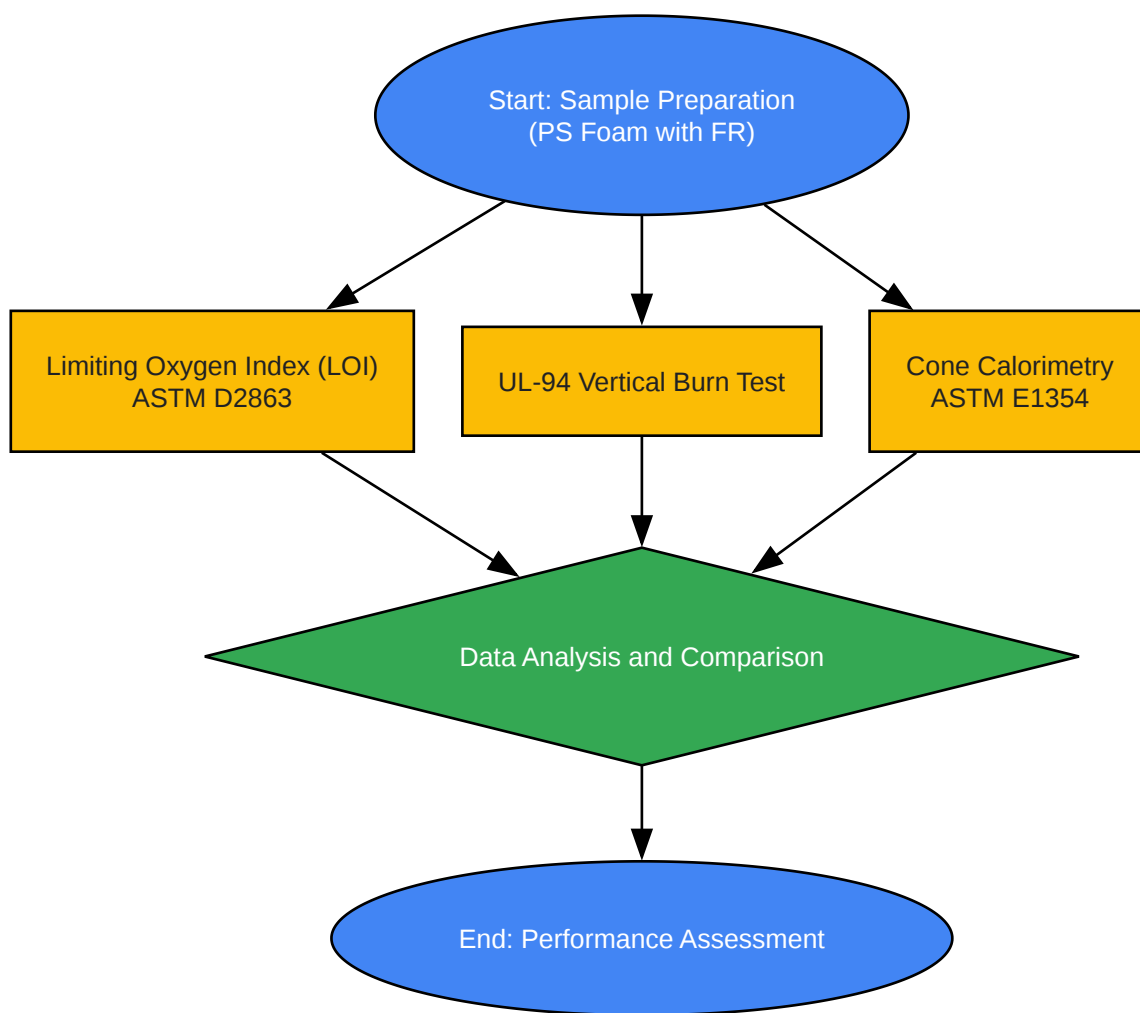
- Specimen: A 100 mm x 100 mm sample of the polystyrene foam.
- Apparatus: A conical radiant heater, a load cell to measure mass loss, and a gas analysis system to measure oxygen consumption.
- Procedure:
  - The specimen is exposed to a constant heat flux from the conical heater.
  - A spark igniter is used to ignite the gases produced by the decomposing material.
  - The rate of heat release is calculated based on the principle of oxygen consumption, which states that for most burning materials, a constant amount of heat is released per unit mass of oxygen consumed.
  - Other parameters measured include time to ignition, total heat released, and smoke production rate.

## Visualizations

### Mechanism of Action: Brominated Flame Retardants

The following diagram illustrates the general mechanism by which brominated flame retardants like HBCDD and PolyFR operate, primarily in the gas phase, to inhibit combustion.





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